

# O-Benzyl-DL-serine safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: O-Benzyl-DL-serine

Cat. No.: B1265372

[Get Quote](#)

## O-Benzyl-DL-serine: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

**O-Benzyl-DL-serine** is a derivative of the amino acid serine, widely utilized as a building block in peptide synthesis and as an intermediate in the development of pharmaceuticals.[1][2][3] Its unique structure, featuring a benzyl-protected hydroxyl group, allows for selective chemical reactions, making it a valuable compound in medicinal chemistry and biochemical research.[1][3] This guide provides a comprehensive overview of the safety data and handling precautions for **O-Benzyl-DL-serine** to ensure its safe use in a laboratory and research environment.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **O-Benzyl-DL-serine** is presented below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	[1][4][5][6][7]
Molecular Weight	195.21 - 195.22 g/mol	[4][5][7]
Appearance	White to off-white solid/powder/crystal	[1][5][6]
Melting Point	225 °C / 437 °F	[5]
Boiling Point	359.1°C at 760mmHg (Predicted)	[2]
Solubility	Insoluble in water.[5][6] Does not mix well with water.[8]	
Vapor Pressure	Negligible / No information available	[5][8]
Density	1.217 g/cm <sup>3</sup> (Predicted)	[2]
CAS Number	5445-44-3	[5][6][7]

## Hazard Identification and Classification

According to multiple safety data sheets, **O-Benzyl-DL-serine** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200 and Regulation (EC) No 1272/2008.[8][9] However, some suppliers provide GHS hazard statements indicating potential for mild irritation.

- GHS Classification: While most reports indicate it does not meet GHS hazard criteria, some notifications to the ECHA C&L Inventory include warnings for skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[4]
- Primary Health Effects: The material is not considered harmful by ingestion.[8] Direct eye contact may cause temporary discomfort, such as tearing or redness.[8] Skin irritation is not expected based on animal models, but good hygiene practices are recommended.[8] Open cuts or abraded skin should not be exposed to this material.[8]

## Safe Handling and Personal Protective Equipment (PPE)

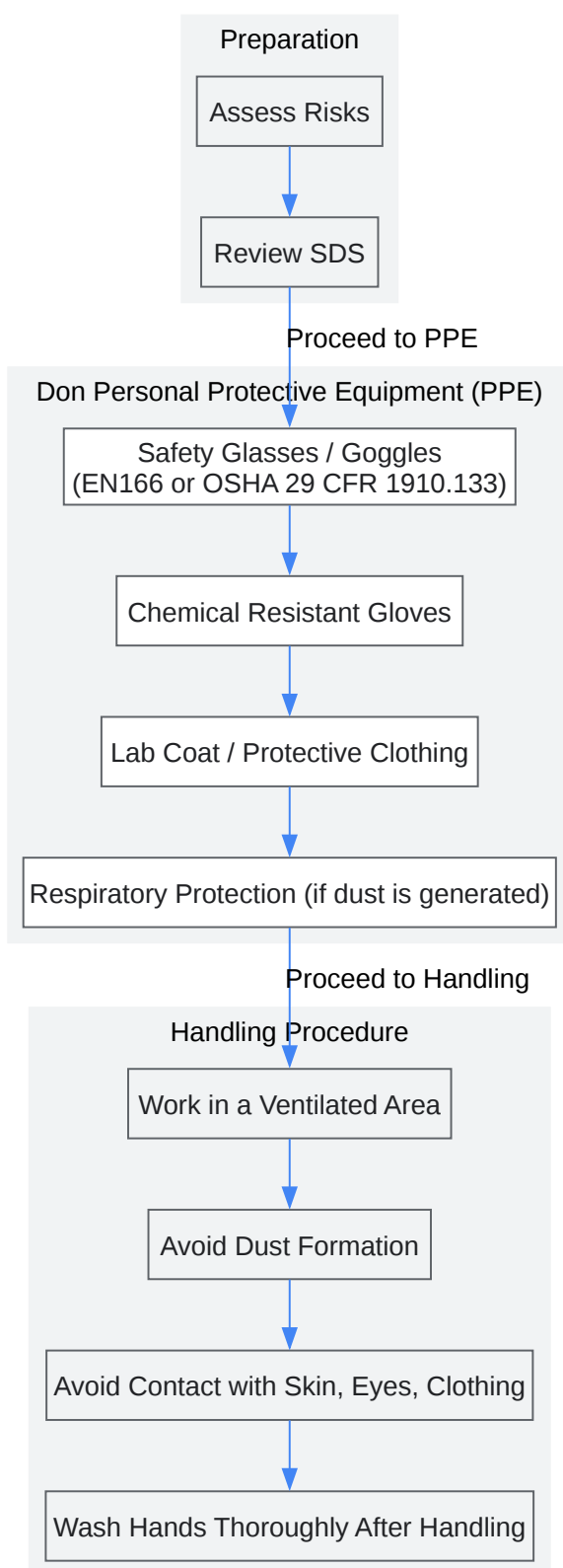
Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

### Engineering Controls

- Use in a well-ventilated area.[\[10\]](#)
- Employ local exhaust ventilation to keep airborne concentrations low, especially when handling the powder form.[\[9\]](#)[\[10\]](#)

### Personal Protective Equipment (PPE)

A standard workflow for handling **O-Benzyl-DL-serine**, including the use of PPE, is outlined below.



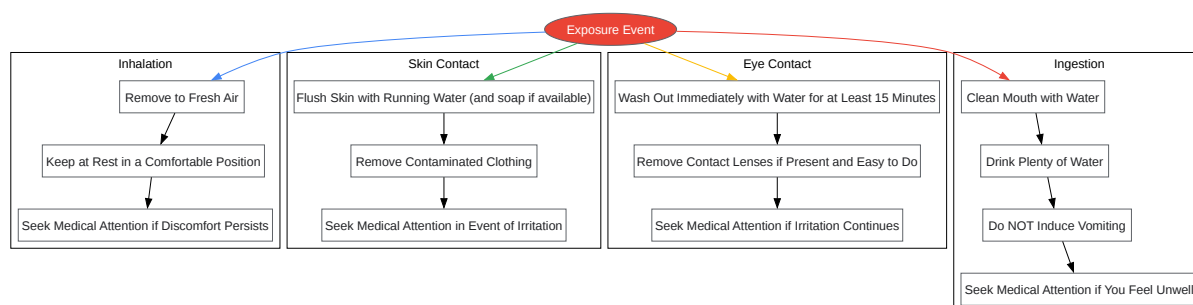
[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **O-Benzyl-DL-serine**.

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.[5][10]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][8][10]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator or equivalent.
- Hygiene: Do not eat, drink, or smoke when handling.[10] Wash hands thoroughly after use.[9][10] Change contaminated clothing.

## First Aid Measures

In case of exposure, follow these first aid protocols.



[Click to download full resolution via product page](#)

Caption: First Aid Procedures for **O-Benzyl-DL-serine** Exposure.

- Inhalation: If dust is inhaled, remove the person to fresh air.[\[6\]](#)[\[8\]](#) Encourage the patient to blow their nose to ensure a clear breathing passage.[\[8\]](#) If irritation or discomfort persists, seek medical attention.[\[6\]](#)[\[8\]](#)
- Skin Contact: Flush skin and hair with running water and soap if available.[\[8\]](#) Remove any contaminated clothing.[\[10\]](#) Seek medical attention if irritation occurs.[\[8\]](#)
- Eye Contact: Immediately wash out the eyes with water for at least 15 minutes.[\[6\]](#)[\[10\]](#) If irritation continues, seek medical attention.[\[8\]](#)
- Ingestion: Rinse the mouth with water and then drink plenty of water.[\[6\]](#)[\[10\]](#) Do not induce vomiting.[\[10\]](#) First aid is not generally required, but if in doubt or if symptoms occur, contact a doctor or Poisons Information Center.[\[6\]](#)[\[8\]](#)

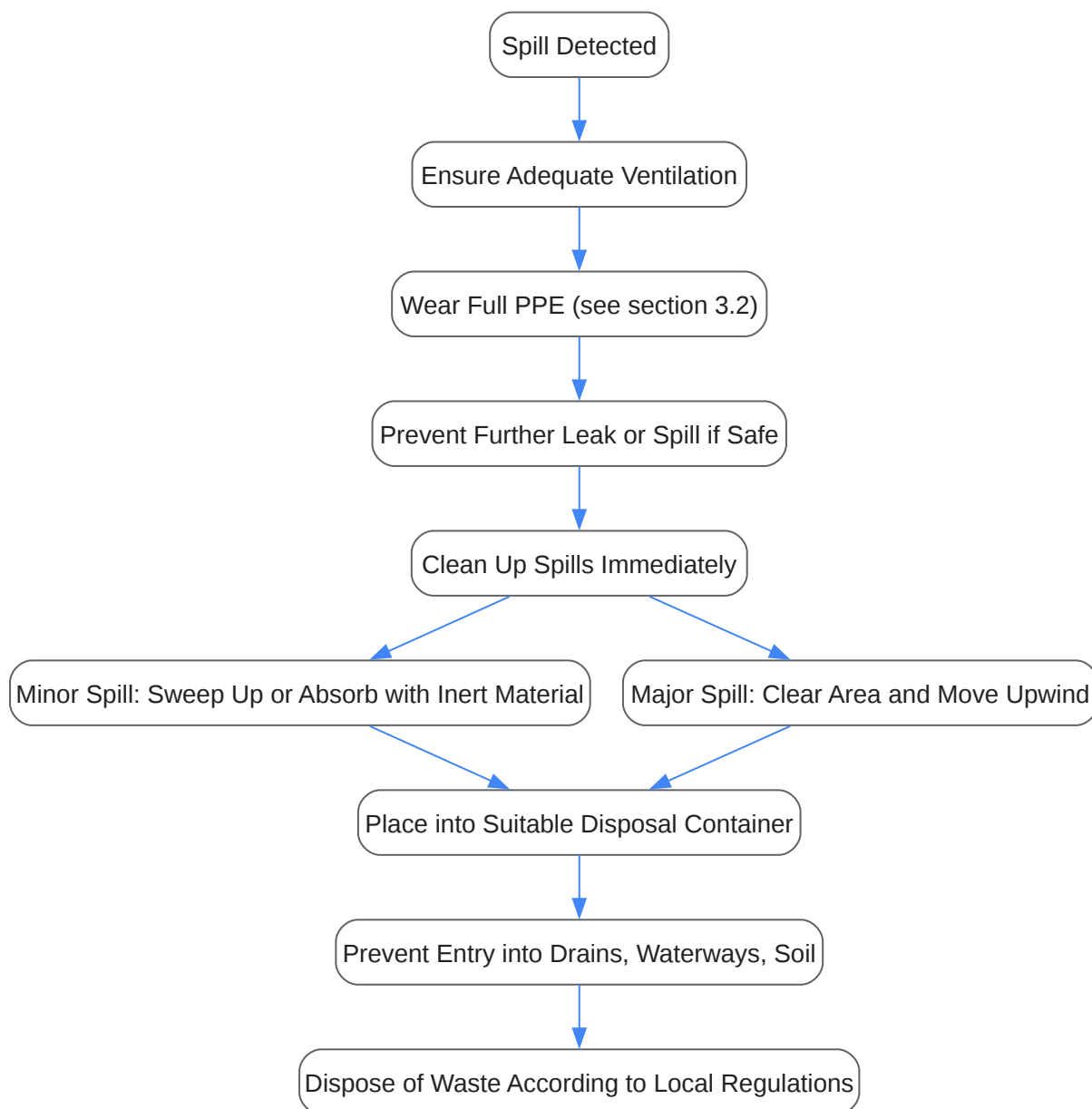
## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- Suitable Extinguishing Media: Use water spray, dry chemical powder, carbon dioxide, or chemical foam.[\[8\]](#)[\[10\]](#)
- Specific Hazards: The product is considered combustible. Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides.[\[6\]](#)[\[10\]](#)
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[10\]](#)

### Accidental Release Measures

The following workflow should be initiated in the event of a spill.



[Click to download full resolution via product page](#)

Caption: Emergency Protocol for Accidental Spills.

- Personal Precautions: Ensure the area is well-ventilated.[10] Wear appropriate personal protective equipment.[10]
- Environmental Precautions: Do not let the product enter drains, waterways, or soil.[10]
- Containment and Cleanup: For minor spills, clean up immediately.[8] For major spills, clear the area of personnel and move upwind.[8] Sweep up or absorb the material with an inert substance and place it into a suitable container for disposal.[6][10] Avoid generating dust.[6]

## Storage and Stability

- Storage Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated place.[5][8][10] A recommended storage temperature is between 0 - 8 °C.[1]
- Stability: The product is stable under normal conditions.[5][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5][8]
- Hazardous Reactions: Hazardous polymerization will not occur.[5][8]

## Toxicological and Ecological Information

### Toxicological Information

- Acute Toxicity: No significant acute toxicological data has been identified in literature searches.[8] The material has not been classified as "harmful by ingestion" due to a lack of corroborating evidence.[8]

### Ecological Information

- Ecotoxicity: No specific data is available.[8] It is advised not to empty the product into drains.[5][6]
- Persistence and Degradability: The substance is expected to have high persistence in water/soil.[8] It is insoluble in water, making it not likely to be mobile in the environment.[5][6]
- Bioaccumulation: It may have some potential to bioaccumulate.[6]



This guide is intended to provide essential safety and handling information for **O-Benzyl-DL-serine**. It is imperative for all users to review the full Safety Data Sheet (SDS) from their specific supplier before use and to be thoroughly trained in laboratory safety procedures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Page loading... [guidechem.com]
- 3. leapchem.com [leapchem.com]
- 4. O-benzyl-L-serine | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 78457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. O-(Phenylmethyl)serine | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 4573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. aksci.com [aksci.com]
- To cite this document: BenchChem. [O-Benzyl-DL-serine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265372#o-benzyl-dl-serine-safety-data-sheet-and-handling-precautions]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)